

# Application Notes and Protocols: Sodium Thiosalicylate in Analytical Chemistry

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## Compound of Interest

Compound Name: *Sodium thiosalicylate*

Cat. No.: *B085810*

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## Introduction

**Sodium thiosalicylate**, the sodium salt of thiosalicylic acid, is a versatile organic reagent with significant applications in analytical chemistry. Its utility stems from the presence of both a carboxylate and a thiol group, which allows it to act as a potent chelating agent for a variety of metal ions. This dual functionality enables the formation of stable, often colored, complexes, making it a valuable reagent in spectrophotometric analysis and other analytical techniques. These application notes provide detailed protocols for the use of **sodium thiosalicylate** in the quantitative determination of metal ions, offering simple, rapid, and sensitive methods for researchers in various fields, including environmental monitoring, materials science, and pharmaceutical analysis.

## Application 1: Spectrophotometric Determination of Palladium(II)

**Sodium thiosalicylate** forms a stable, colored complex with palladium(II) ions in an acidic medium, which can be quantitatively measured using spectrophotometry. This method is notable for its selectivity and sensitivity.

## Quantitative Data

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{max}$ )	410 nm	F. Toribio, et al. (1980)
Optimal pH Range	2.0 - 3.5	F. Toribio, et al. (1980)
Beer's Law Range	0.5 - 10.0 $\mu\text{g/mL}$	F. Toribio, et al. (1980)
Molar Absorptivity	$1.2 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	F. Toribio, et al. (1980)
Sandell's Sensitivity	0.0088 $\mu\text{g/cm}^2$	F. Toribio, et al. (1980)
Stoichiometry (Pd:Reagent)	1:2	F. Toribio, et al. (1980)

## Experimental Protocol

### 1. Reagents and Solutions:

- Palladium(II) Standard Solution (1000  $\mu\text{g/mL}$ ): Dissolve 0.2672 g of palladium(II) chloride ( $\text{PdCl}_2$ ) in 100 mL of 0.1 M hydrochloric acid. Standardize the solution by a known method.
- Sodium Thiosalicylate** Solution (0.1% w/v): Dissolve 0.1 g of **sodium thiosalicylate** in 100 mL of distilled water. This solution should be freshly prepared.
- Buffer Solution (pH 3.0): Prepare a buffer solution using appropriate amounts of glycine and hydrochloric acid.
- Hydrochloric Acid (0.1 M): Prepare by diluting concentrated HCl.

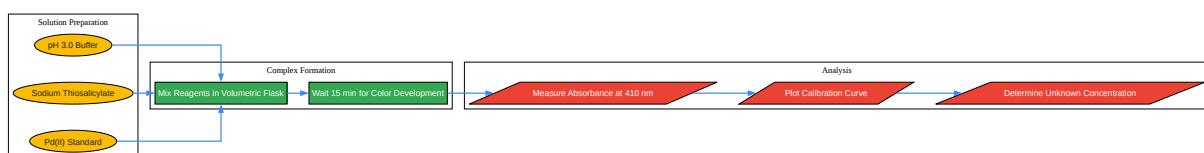
### 2. Instrumentation:

- UV-Visible Spectrophotometer
- pH meter
- Calibrated glassware

### 3. Procedure:

- Into a series of 10 mL volumetric flasks, pipette aliquots of the standard palladium(II) solution to cover the concentration range of 0.5 - 10.0  $\mu\text{g}/\text{mL}$ .
- To each flask, add 2 mL of the pH 3.0 buffer solution.
- Add 1 mL of the 0.1% **sodium thiosalicylate** solution to each flask.
- Make up the volume to the mark with distilled water and mix well.
- Allow the solutions to stand for 15 minutes for complete color development.
- Measure the absorbance of each solution at 410 nm against a reagent blank prepared in the same manner but without the palladium(II) solution.
- Plot a calibration curve of absorbance versus concentration of palladium(II).
- For the determination of palladium in an unknown sample, follow the same procedure and determine the concentration from the calibration curve.

## Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of Palladium(II).

## Application 2: Spectrophotometric Determination of Gold(III)

**Sodium thiosalicylate** reacts with gold(III) in a slightly acidic to neutral medium to form a yellow-colored, water-soluble complex suitable for spectrophotometric analysis. This method provides a simple and rapid alternative to more complex analytical techniques.

### Quantitative Data

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{max}$ )	360 nm	A.K. Singh, et al. (1983)
Optimal pH Range	4.0 - 6.5	A.K. Singh, et al. (1983)
Beer's Law Range	2.0 - 24.0 $\mu\text{g/mL}$	A.K. Singh, et al. (1983)
Molar Absorptivity	$4.5 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$	A.K. Singh, et al. (1983)
Sandell's Sensitivity	0.043 $\mu\text{g/cm}^2$	A.K. Singh, et al. (1983)
Stoichiometry (Au:Reagent)	1:3	A.K. Singh, et al. (1983)

### Experimental Protocol

#### 1. Reagents and Solutions:

- Gold(III) Standard Solution (1000  $\mu\text{g/mL}$ ): Dissolve 0.163 g of chloroauric acid ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ ) in 100 mL of distilled water. Standardize the solution.
- **Sodium Thiosalicylate** Solution (0.2% w/v): Dissolve 0.2 g of **sodium thiosalicylate** in 100 mL of distilled water. Prepare fresh daily.
- Buffer Solution (pH 5.0): Prepare an acetate buffer by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate.

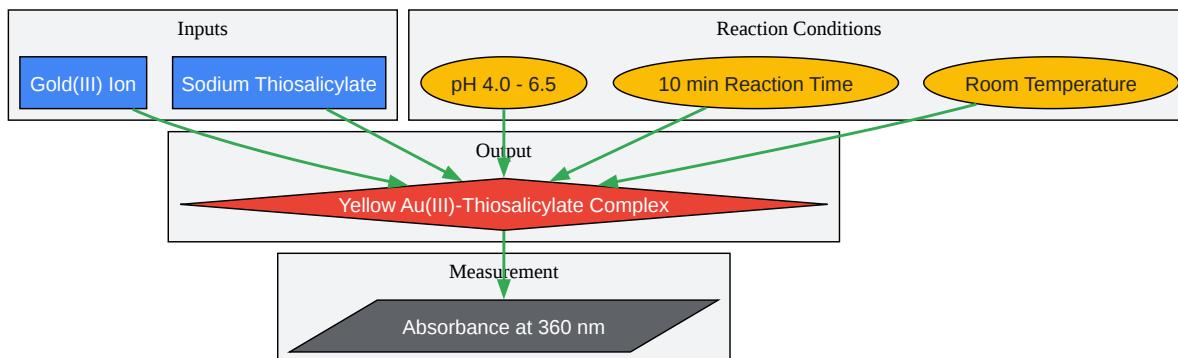
#### 2. Instrumentation:

- UV-Visible Spectrophotometer
- pH meter
- Calibrated volumetric flasks and pipettes

### 3. Procedure:

- Transfer aliquots of the standard gold(III) solution into a series of 25 mL volumetric flasks to obtain final concentrations in the range of 2.0 - 24.0  $\mu\text{g}/\text{mL}$ .
- Add 5 mL of the pH 5.0 acetate buffer to each flask.
- Add 2 mL of the 0.2% **sodium thiosalicylate** solution.
- Dilute to the mark with distilled water and mix thoroughly.
- Allow the reaction to proceed for 10 minutes at room temperature.
- Measure the absorbance of the yellow complex at 360 nm against a reagent blank.
- Construct a calibration graph by plotting absorbance against the concentration of gold(III).
- Analyze unknown samples by following the same procedure and determine the concentration from the calibration curve.

## Logical Relationship of Reaction Parameters



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Caption: Key parameters for the formation and measurement of the Au(III)-Thiosalicylate complex.

## Disclaimer

These protocols are intended for guidance and should be adapted and validated by the end-user for their specific analytical requirements and sample matrices. Appropriate safety precautions should be taken when handling all chemicals.

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